

Application Notes and Protocols for RapidGlow Fluorescent Probe

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Compound of Interest

Compound Name: *Rufast*
CAS No.: *103833-18-7*
Cat. No.: *B1664350*

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Introduction

RapidGlow is a novel, fast-acting fluorescent probe designed for the sensitive and rapid detection of specific analytes within biological systems. Its unique "turn-on" mechanism provides a significant increase in fluorescence intensity upon binding to its target, enabling real-time imaging and quantification with a high signal-to-noise ratio. These characteristics make RapidGlow an invaluable tool for researchers in cell biology, pharmacology, and drug development, facilitating the study of dynamic cellular processes.

The core structure of RapidGlow is based on a fluorophore coupled to a recognition moiety that specifically interacts with the analyte of interest. This interaction triggers a conformational change or chemical reaction that disrupts a photoinduced electron transfer (PeT) quenching process, leading to a rapid and robust fluorescence response. The fast kinetics of this activation allow for the monitoring of transient cellular events that are often missed with slower-acting probes.

Applications

- **Live-Cell Imaging:** Real-time visualization of analyte dynamics in living cells.
- **High-Throughput Screening:** Rapid quantification of analyte levels in multi-well plate assays.
- **Flow Cytometry:** Detection and sorting of cells based on intracellular analyte concentrations.
- **In Vitro Assays:** Quantification of analyte in biological samples such as cell lysates or plasma.

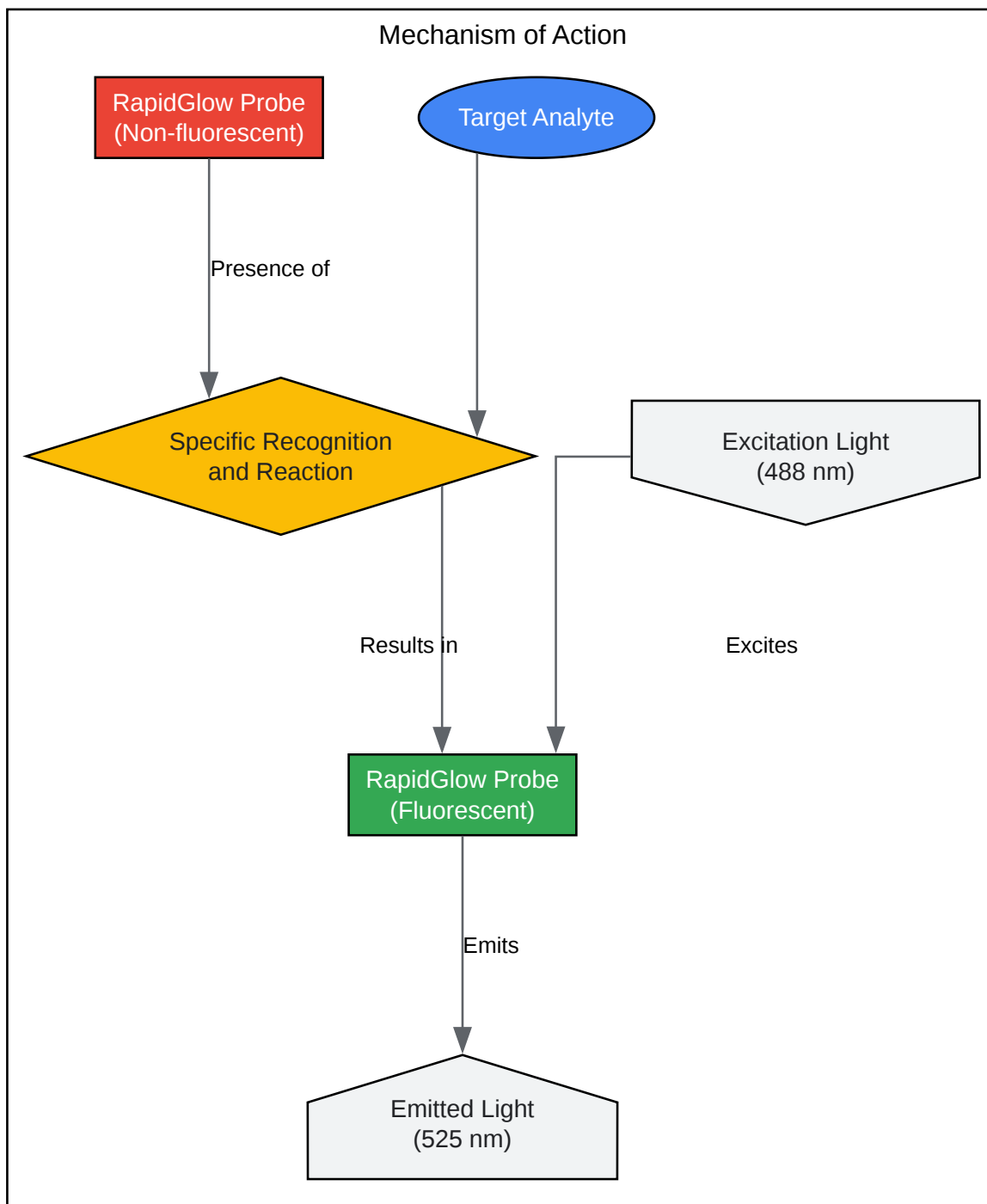
Quantitative Data

The photophysical and performance characteristics of the RapidGlow probe are summarized in the table below. These properties highlight its suitability for sensitive and rapid detection in biological applications.

Property	Value
Excitation Wavelength (λ_{ex})	488 nm
Emission Wavelength (λ_{em})	525 nm
Quantum Yield (Φ)	> 0.6 (upon analyte binding)
Molar Extinction Coefficient (ϵ)	> 50,000 M ⁻¹ cm ⁻¹
Response Time	< 30 seconds
Limit of Detection (LOD)	50 nM
Specificity	High selectivity over other reactive species

Signaling Pathway and Mechanism of Action

The RapidGlow probe operates on a "turn-on" mechanism initiated by the specific recognition of its target analyte. In its unbound state, the fluorophore's emission is quenched. Upon binding to the analyte, a rapid chemical reaction or conformational change occurs, releasing the fluorophore from the quenching effect and resulting in a significant increase in fluorescence.



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Figure 1. Mechanism of RapidGlow activation.

Experimental Protocols

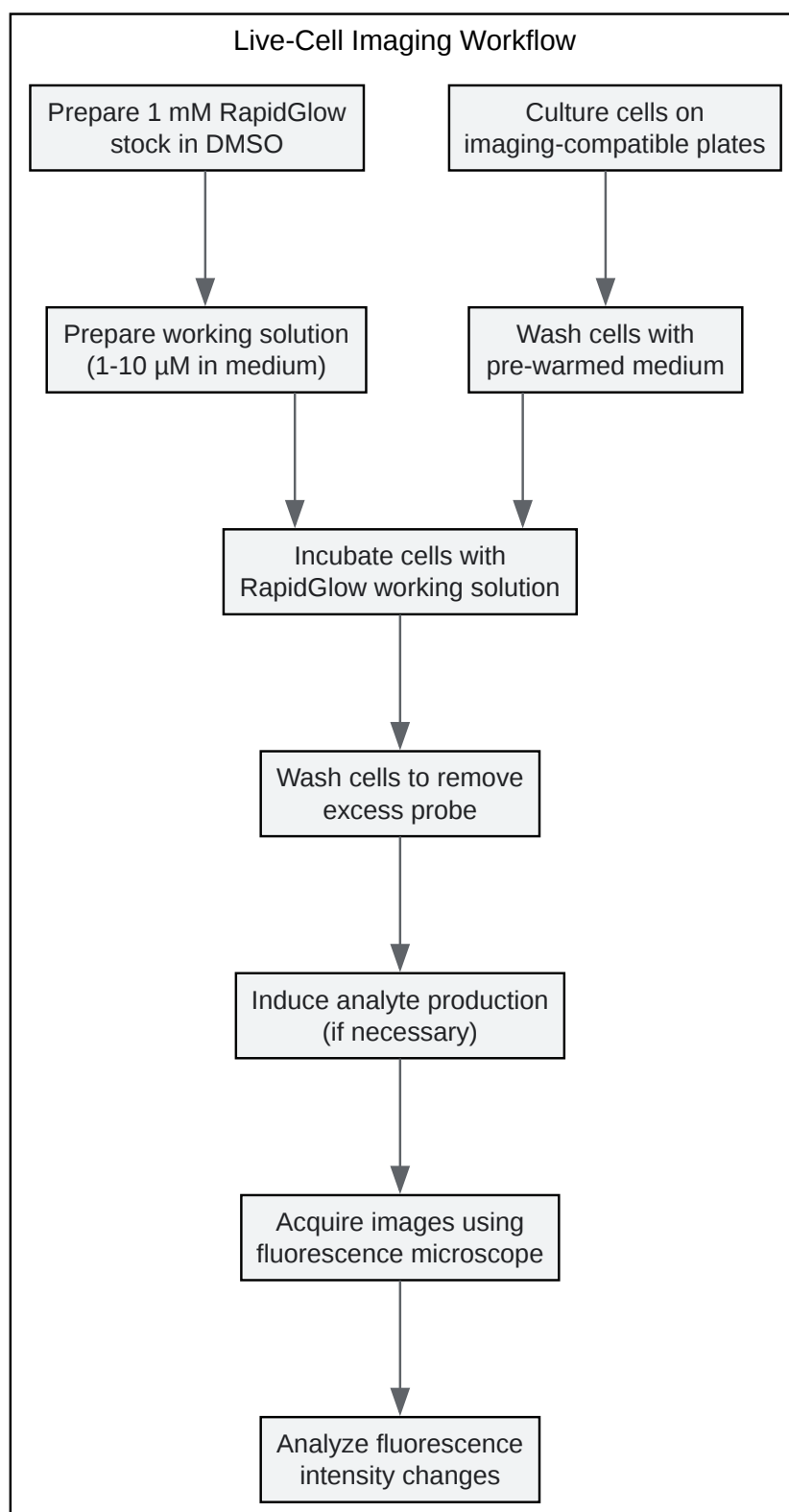
Protocol 1: Live-Cell Imaging of Intracellular Analytes

This protocol provides a step-by-step guide for the use of RapidGlow in live-cell imaging experiments.

Materials:

- RapidGlow Fluorescent Probe
- Dimethyl sulfoxide (DMSO)
- Live-cell imaging medium (e.g., HBSS or phenol red-free medium)
- Cells cultured on glass-bottom dishes or chamber slides
- Fluorescence microscope with appropriate filter sets (e.g., FITC/GFP)

Experimental Workflow:



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Figure 2. Live-cell imaging workflow.

Procedure:

- **Probe Preparation:**
 - Prepare a 1 mM stock solution of RapidGlow probe in high-quality, anhydrous DMSO.
 - Store the stock solution at -20°C, protected from light and moisture.
- **Cell Preparation:**
 - Plate cells on glass-bottom dishes or chamber slides appropriate for fluorescence microscopy.
 - Allow cells to adhere and reach the desired confluency (typically 60-80%).
- **Probe Loading:**
 - Prepare a working solution of RapidGlow by diluting the 1 mM stock solution in pre-warmed live-cell imaging medium to a final concentration of 1-10 μ M.
 - Remove the culture medium from the cells and wash once with the pre-warmed imaging medium.
 - Add the RapidGlow working solution to the cells and incubate for 15-30 minutes at 37°C in a CO₂ incubator, protected from light.
- **Imaging:**
 - After incubation, wash the cells twice with pre-warmed imaging medium to remove any excess probe.
 - Add fresh imaging medium to the cells.
 - If studying endogenous analyte production, you may proceed directly to imaging. For exogenous stimulation, add the stimulus at this point.
 - Place the dish on the fluorescence microscope stage, ensuring the environment is maintained at 37°C and 5% CO₂.

- Acquire images using a suitable filter set (e.g., excitation at 488 nm and emission at 510-550 nm).
- For time-lapse imaging, acquire a baseline image before adding any stimulus, and then capture images at regular intervals.
- Data Analysis:
 - Quantify the fluorescence intensity of individual cells or regions of interest (ROIs) using appropriate image analysis software (e.g., ImageJ/Fiji).
 - Correct for background fluorescence by subtracting the average intensity of a cell-free region.
 - Normalize the fluorescence intensity to the baseline (F/F_0) to represent the fold change over time.

Protocol 2: In Vitro Quantification of Analytes in Solution

This protocol describes the use of RapidGlow for the quantification of a target analyte in a cell-free system using a fluorescence plate reader.

Materials:

- RapidGlow Fluorescent Probe
- DMSO
- Assay buffer (e.g., PBS or Tris buffer, pH 7.4)
- Samples containing the analyte of interest
- Analyte standards of known concentrations
- Black, clear-bottom 96-well or 384-well plates
- Fluorescence microplate reader

Procedure:

- Preparation of Reagents:
 - Prepare a 1 mM stock solution of RapidGlow in DMSO.
 - Prepare a 2X working solution of RapidGlow by diluting the stock solution in the assay buffer. The final concentration in the well should be optimized (typically 1-10 μ M).
 - Prepare a serial dilution of the analyte standard in the assay buffer to generate a standard curve.
- Assay Protocol:
 - Add 50 μ L of your samples and standards to the wells of the microplate.
 - Add 50 μ L of the 2X RapidGlow working solution to each well, bringing the total volume to 100 μ L.
 - Mix gently by shaking the plate for 30 seconds.
 - Incubate the plate at room temperature or 37°C for 5-15 minutes, protected from light.
- Measurement:
 - Measure the fluorescence intensity using a microplate reader with excitation set to ~488 nm and emission to ~525 nm.
- Data Analysis:
 - Subtract the fluorescence intensity of a blank well (containing only the probe and buffer) from all readings.
 - Plot the background-corrected fluorescence intensity of the standards against their known concentrations to generate a standard curve.
 - Use the standard curve to determine the concentration of the analyte in your samples.

Troubleshooting

Issue	Possible Cause	Solution
Low or No Signal	Low analyte concentration.	Increase the amount of sample or use a more concentrated sample. For cell-based assays, consider stimulating the cells to increase analyte production.
Incorrect filter settings.	Ensure the excitation and emission wavelengths on the microscope or plate reader match the probe's spectra.	
Probe degradation.	Use a fresh dilution of the probe from the stock solution. Ensure the stock solution is stored correctly.	
High Background Fluorescence	Incomplete removal of excess probe.	Increase the number of washes after probe loading in the live-cell imaging protocol.
Autofluorescence from cells or medium.	Use a phenol red-free medium for imaging. Acquire a background image of unstained cells and subtract it from the experimental images.	
Phototoxicity or Photobleaching	Excessive light exposure.	Reduce the excitation light intensity and exposure time. For time-lapse imaging, increase the interval between image acquisitions.
Use an anti-fade reagent if compatible with live-cell imaging.		

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